

# An In-depth Technical Guide to N-Methylacrylamide (CAS 1187-59-3)

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## Compound of Interest

Compound Name: **N-Methylacrylamide**

Cat. No.: **B074217**

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## Introduction

**N-Methylacrylamide** (NMA), identified by CAS number 1187-59-3, is an organic compound with the molecular formula C<sub>4</sub>H<sub>7</sub>NO. It is a derivative of acrylamide with a methyl group attached to the nitrogen atom. This substitution influences its chemical reactivity, solubility, and interaction with biological systems, making it a compound of interest in polymer science and biomedical research. NMA is a versatile monomer used in the synthesis of polymers such as poly(**N**-methylacrylamide) (PNMA), which has applications in the development of hydrogels for drug delivery and tissue engineering. Its biological activity, particularly its interaction with metabolic pathways, has also been a subject of study. This guide provides a comprehensive overview of the properties, handling, and experimental protocols related to **N**-Methylacrylamide.

## Physicochemical Properties

**N-Methylacrylamide** is typically a colorless to light yellow liquid or a low-melting solid. A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C <sub>4</sub> H <sub>7</sub> NO	<a href="#">[1]</a>
Molecular Weight	85.10 g/mol	<a href="#">[1]</a>
CAS Number	1187-59-3	<a href="#">[1]</a>
Appearance	Colorless to light yellow liquid/solid	<a href="#">[2]</a>
Melting Point	102-106 °C	<a href="#">[3]</a>
Boiling Point	207.7 °C at 760 mmHg	<a href="#">[3]</a>
Density	0.9872 g/cm <sup>3</sup> at 20 °C	<a href="#">[4]</a>
Flash Point	103.6 °C	<a href="#">[3]</a>
Vapor Pressure	0.222 mmHg at 25°C	<a href="#">[3]</a>
Refractive Index	1.414	<a href="#">[3]</a>
Solubility	Soluble in water and organic solvents	<a href="#">[2]</a>
InChI Key	YPHQUSNPXDGUHL-UHFFFAOYSA-N	<a href="#">[1]</a>
SMILES	CNC(=O)C=C	<a href="#">[1]</a>

## Synthesis and Purification

### Synthesis Methods

**N-Methylacrylamide** can be synthesized through several routes, with the most common being the reaction of an acrylic acid derivative with methylamine.

- Direct Amide Formation: This method involves the reaction of acrylic acid or its esters with methylamine under controlled conditions to prevent side reactions and ensure high purity.
- Acid Chloride Method: A high-yield method that involves reacting acryloyl chloride with methylamine in the presence of a base. This reaction is typically performed under mild

conditions.[[1](#)]

- From 2-Cyano-N-methylacetamide: 2-Cyano-N-methylacetamide can be reacted with 4-(benzyloxy)benzaldehyde in the presence of piperidine as a catalyst to yield 3-(4-(benzyloxy)phenyl)-2-cyano-N-methylacrylamide.[[5](#)]

## Example Synthesis Protocol: From Ethyl Cyanoacetate and Methylamine

This protocol describes the synthesis of the precursor 2-cyano-N-methylacetamide.

### Materials:

- Ethyl cyanoacetate
- Methylamine solution in water
- Ethyl acetate
- Anhydrous  $\text{Na}_2\text{SO}_4$

### Procedure:

- To an ice-cooled solution of methylamine (75 mmol) in water, add ethyl cyanoacetate (50 mmol) dropwise.
- Stir the solution at room temperature for 3 hours.
- Evaporate most of the solvent under reduced pressure.
- Filter the obtained solid and redissolve it in ethyl acetate (200 mL).
- Dry the solution over anhydrous  $\text{Na}_2\text{SO}_4$ .
- Evaporate the solvent to yield 2-cyano-N-methylacetamide.[[5](#)]

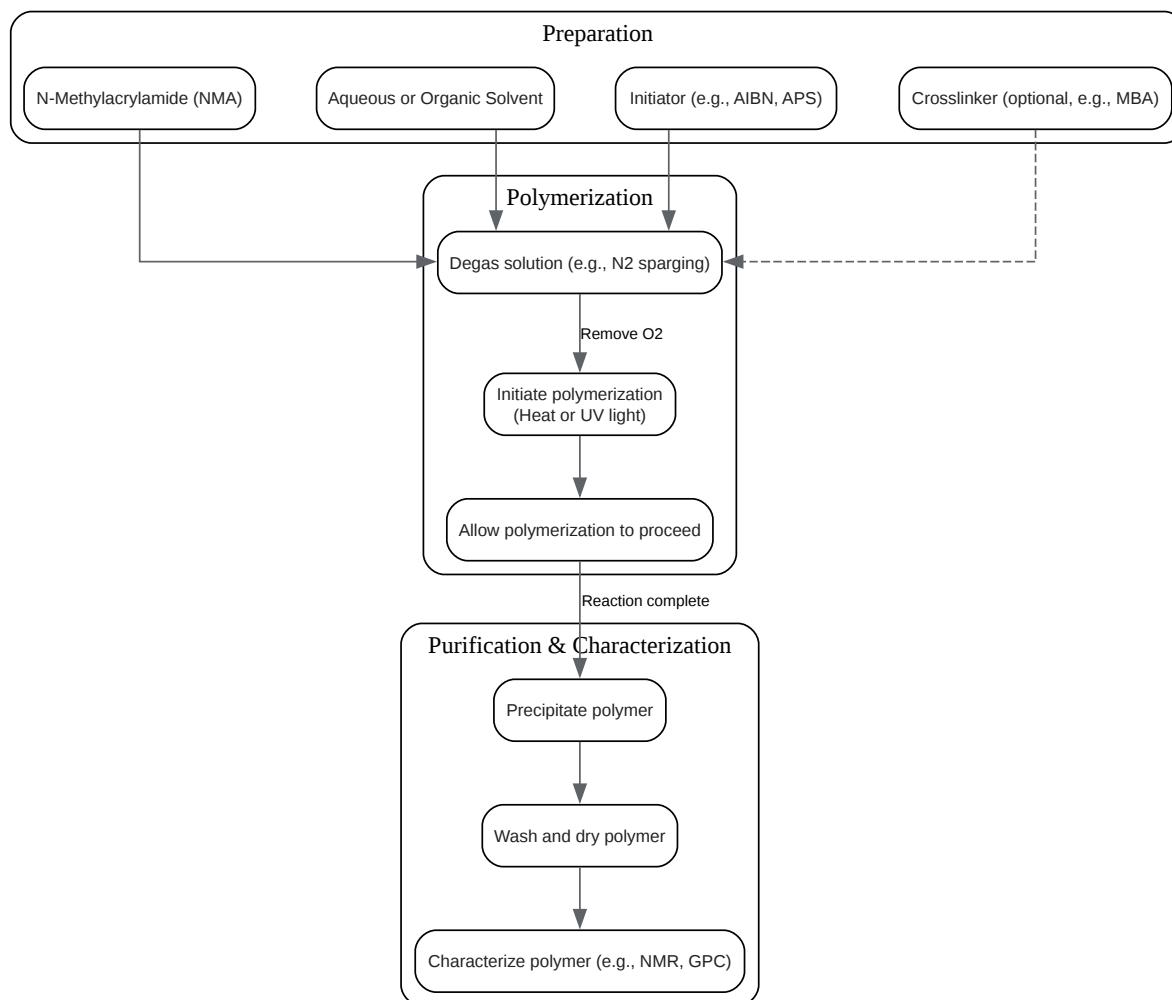
## Polymerization

**N-Methylacrylamide** readily undergoes free-radical polymerization to form poly(**N-methylacrylamide**) (PNMA). This polymer is of interest for its potential applications in hydrogels for biomedical uses.

## Free-Radical Polymerization

Free-radical polymerization of NMA is typically initiated by thermal or photochemical decomposition of an initiator to generate free radicals.

Workflow for Free-Radical Polymerization of NMA

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Caption: General workflow for the free-radical polymerization of **N-Methylacrylamide**.

## Example Polymerization Protocol: Synthesis of Poly(N-methylacrylamide) Hydrogel

### Materials:

- **N-Methylacrylamide (NMA)**
- N,N'-methylenebisacrylamide (MBA) as a crosslinker
- Ammonium persulfate (APS) as an initiator
- Distilled water

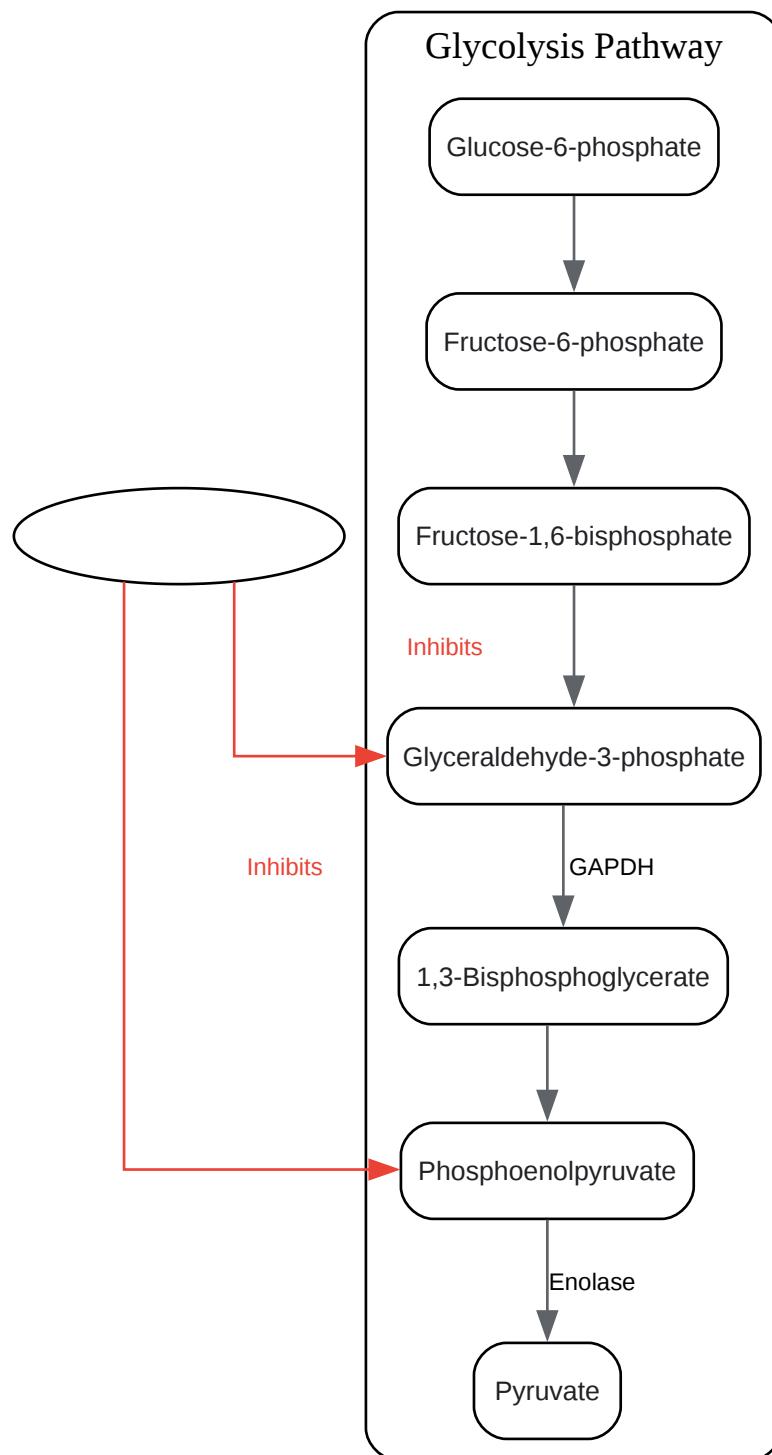
### Procedure:

- Prepare an aqueous solution of NMA and MBA at the desired molar ratio.
- Add APS to the monomer solution.
- Stir the mixture under a nitrogen atmosphere for several minutes to remove dissolved oxygen.
- To accelerate the polymerization, a redox activator can be added.
- Continue stirring for approximately 20-30 minutes to complete the polymerization and gelling process.
- Allow the resulting hydrogel to stand to ensure complete gelation.[\[6\]](#)[\[7\]](#)

## Biological Activity and Toxicology

### Interaction with Metabolic Pathways

**N-Methylacrylamide** has been shown to affect metabolic pathways, specifically glycolysis, by inhibiting key enzymes.[\[1\]](#) Studies have demonstrated that NMA can reduce the activity of glyceraldehyde-3-phosphate dehydrogenase (GAPDH) and enolase in rat sciatic nerve.[\[1\]](#) This inhibition of glycolytic enzymes suggests that NMA can act as a metabolic regulator or disruptor.[\[1\]](#)

Inhibition of Glycolytic Enzymes by **N**-Methylacrylamide[Click to download full resolution via product page](#)

Caption: **N**-Methylacrylamide inhibits the glycolytic enzymes GAPDH and Enolase.

## Protein Adduct Formation and Neurotoxicity

Similar to its parent compound acrylamide, **N-Methylacrylamide** is an electrophilic molecule that can form covalent adducts with nucleophilic residues on proteins, particularly cysteine.<sup>[8]</sup> This protein alkylation can alter protein structure and function, leading to cellular dysfunction.<sup>[1]</sup> The formation of adducts with neuronal proteins is a proposed mechanism for the neurotoxicity observed with acrylamide and related compounds.<sup>[9][10]</sup> This neurotoxicity can manifest as peripheral neuropathy.<sup>[1]</sup>

## Toxicology Profile

**N-Methylacrylamide** is considered moderately toxic by ingestion and is harmful in contact with skin and if inhaled.<sup>[3][11]</sup> It can cause skin and eye irritation.<sup>[2]</sup> When heated to decomposition, it emits toxic fumes of nitrogen oxides (NOx).<sup>[11]</sup>

Hazard Statement	GHS Classification	Reference(s)
Harmful if swallowed	Acute toxicity, oral (Category 4)	<a href="#">[12]</a>
Harmful in contact with skin	Acute toxicity, dermal (Category 4)	<a href="#">[12]</a>
Causes skin irritation	Skin corrosion/irritation (Category 2)	<a href="#">[12]</a>
Causes serious eye irritation	Serious eye damage/eye irritation (Category 2A)	<a href="#">[12]</a>
Harmful if inhaled	Acute toxicity, inhalation (Category 4)	<a href="#">[12]</a>
May cause respiratory irritation	Specific target organ toxicity - single exposure (Category 3)	<a href="#">[12]</a>

## Handling and Safety Precautions

Due to its toxicity, **N-Methylacrylamide** should be handled with appropriate safety precautions in a well-ventilated area, preferably in a chemical fume hood.

## Personal Protective Equipment (PPE)

- Eye Protection: Wear tightly fitting safety goggles.
- Hand Protection: Wear chemical-resistant gloves.
- Skin and Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin contact.

## Handling and Storage

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.
- Store in a tightly closed container in a dry, cool, and well-ventilated place. Recommended storage temperature is 2-8°C.[13]
- Keep away from heat and sources of ignition.

## First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.
- Skin Contact: Immediately wash off with soap and plenty of water.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

In all cases of exposure, seek immediate medical attention.

## Experimental Protocols

### Cytotoxicity Assay (MTT Assay)

This protocol provides a general method for assessing the cytotoxicity of **N-Methylacrylamide** on a cell line.

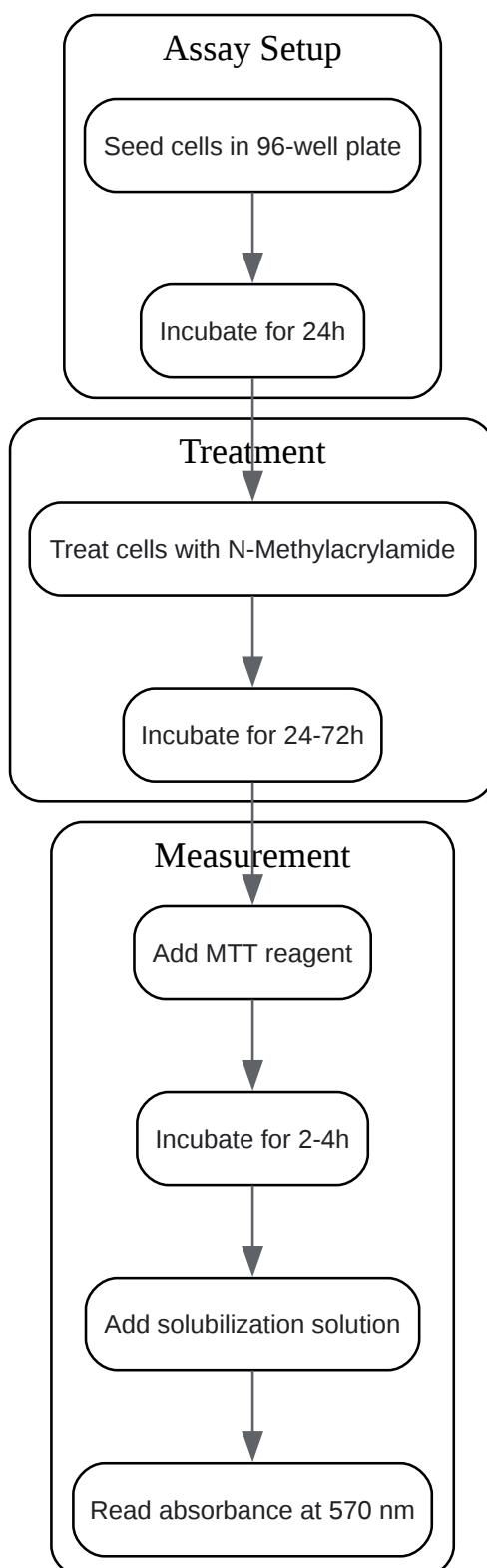
**Materials:**

- Cell line of interest
- Complete cell culture medium
- **N-Methylacrylamide** stock solution
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 10% SDS in 0.01 M HCl)
- 96-well plates
- Microplate reader

**Procedure:**

- Cell Seeding: Seed cells in a 96-well plate at a suitable density (e.g., 5,000-10,000 cells/well) and incubate for 24 hours.
- Compound Treatment: Prepare serial dilutions of **N-Methylacrylamide** in culture medium. Replace the existing medium with the NMA solutions and incubate for a desired period (e.g., 24, 48, or 72 hours). Include untreated control wells.
- MTT Addition: Add 10  $\mu$ L of MTT solution to each well and incubate for 2-4 hours at 37°C.
- Solubilization: Carefully remove the medium and add 100  $\mu$ L of solubilization solution to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the untreated control cells. [\[14\]](#)[\[15\]](#)

**Workflow for MTT Cytotoxicity Assay**



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Caption: A typical workflow for an MTT-based cytotoxicity assay.

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **N-Methylacrylamide**.

- $^1\text{H}$  NMR: A  $^1\text{H}$  NMR spectrum consistent with the structure of **N-Methylacrylamide** would be expected.[13]
- $^{13}\text{C}$  NMR: The  $^{13}\text{C}$  NMR spectrum will show distinct peaks for the carbonyl carbon, the vinyl carbons, and the methyl carbon.
- FTIR: The FTIR spectrum will show characteristic absorption bands for the N-H bond, C=O (amide I), and C=C bonds.
- Mass Spectrometry: Mass spectrometry can be used to confirm the molecular weight of the compound.

## Conclusion

**N-Methylacrylamide** is a reactive monomer with applications in polymer chemistry and as a tool for studying biological processes. Its ability to form polymers with potential biomedical applications, coupled with its interaction with key metabolic enzymes, makes it a compound of significant interest to researchers. However, its toxicity necessitates careful handling and adherence to strict safety protocols. This guide provides a foundational understanding of the properties, synthesis, handling, and experimental considerations for working with **N-Methylacrylamide**. Further research into its specific mechanisms of biological action and its role in signaling pathways will continue to expand its utility in scientific research and development.

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